

Safe Disposal of 2,4-Diaminodiphenylamine: A Procedural Guide

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Compound of Interest

Compound Name: 2,4-Diaminodiphenylamine

Cat. No.: B086486

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical waste are paramount to ensuring laboratory safety and environmental responsibility. **2,4-Diaminodiphenylamine** is a compound that requires meticulous disposal procedures due to its significant health and environmental hazards. This guide provides a comprehensive, step-by-step plan for its proper disposal.

Hazard Profile and Immediate Safety Precautions

Understanding the hazards associated with **2,4-Diaminodiphenylamine** is the first step in safe handling. The compound is classified as acutely toxic if swallowed, in contact with skin, or inhaled.[1][2] It may also cause an allergic skin reaction, serious eye irritation, and is suspected of causing genetic defects and cancer.[1] Furthermore, it is recognized as being very toxic to aquatic life with long-lasting effects.

Personal Protective Equipment (PPE) is mandatory when handling **2,4-Diaminodiphenylamine**. This includes:

- Eye/Face Protection: Safety glasses with side-shields or chemical safety goggles.[3]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or a protective suit.[3]
- Respiratory Protection: A NIOSH/MSHA-approved respirator is necessary if there is a risk of dust formation or if exposure limits are exceeded.[3]

Quantitative Data for Handling and Transport

Proper identification and classification are critical for the transportation and disposal of hazardous waste. The following table summarizes key quantitative and classification data for **2,4-Diaminodiphenylamine**.

Property	Value
CAS Number	136-17-4[2][4][5]
Molecular Formula	C ₁₂ H ₁₃ N ₃ [2][5]
UN Number	2811[2][4]
Hazard Class	6.1 (Toxic Solids)[2][4]
Packing Group	III[2]
GHS Hazard Statements	H301: Toxic if swallowed[1][2] H311: Toxic in contact with skin[1][2] H317: May cause an allergic skin reaction H319: Causes serious eye irritation[1] H331: Toxic if inhaled[1][2] H341: Suspected of causing genetic defects H350: May cause cancer H373: May cause damage to organs through prolonged or repeated exposure[1] H410: Very toxic to aquatic life with long lasting effects

Step-by-Step Disposal Protocol

The disposal of **2,4-Diaminodiphenylamine** must be conducted in strict accordance with local, regional, and national hazardous waste regulations.[3] Chemical waste generators are responsible for the correct classification and disposal of their waste.

- **Classify as Hazardous Waste:** Due to its toxicity and environmental hazards, all waste containing **2,4-Diaminodiphenylamine** must be classified as hazardous waste.[6]
- **Segregate Waste:** Keep **2,4-Diaminodiphenylamine** waste separate from other chemical waste streams to prevent dangerous reactions. It is incompatible with strong oxidizing

agents, acids, isocyanates, and peroxides.[6]

- **Use Compatible Containers:** Collect waste in a designated, compatible, and leak-proof container. The original container can be used if it is in good condition.[7]
- **Proper Labeling:** Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**2,4-Diaminodiphenylamine**," and the associated hazard pictograms (e.g., skull and crossbones, health hazard, environmental hazard).[6][7]
- **Keep Containers Closed:** Waste containers must be securely sealed at all times, except when adding waste.[7]
- **Designated Storage Area:** Store the sealed waste container in a cool, dry, and well-ventilated secondary containment area.[6]
- **Controlled Access:** The storage area should be secure and accessible only to authorized personnel.[8]
- **Professional Disposal Service:** Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[6]
- **Approved Disposal Methods:** Approved disposal methods include treatment at a licensed chemical destruction facility or high-temperature incineration with flue gas scrubbing.[6]
- **Documentation:** Maintain accurate records of the waste generation, storage, and disposal dates and quantities.

Emergency Procedures: Spill and Exposure Response

In Case of a Spill:

- **Evacuate and Secure:** Immediately evacuate the area and prevent unauthorized entry.
- **Ventilate:** Ensure the area is well-ventilated.

- Wear PPE: Do not attempt cleanup without the appropriate personal protective equipment.
- Containment: Prevent the spill from spreading and from entering drains or waterways.[8]
- Cleanup: Carefully sweep or vacuum the solid material, avoiding dust generation. Place the collected material and any contaminated cleanup supplies (e.g., absorbent pads, wipes) into a sealed, labeled hazardous waste container.[6]
- Decontaminate: Thoroughly decontaminate the spill area.

In Case of Exposure:

- Inhalation: Move the affected person to fresh air. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing and wash the affected skin area with plenty of soap and water. Seek medical attention.
- Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.



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Caption: Disposal workflow for **2,4-Diaminodiphenylamine**.

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